

# Profenofos: A Technical Guide to its Solubility and Stability Profile

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## Compound of Interest

Compound Name: *Heterophos*

Cat. No.: *B1199878*

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## Introduction

Profenofos, an organophosphate insecticide, is a broad-spectrum pesticide utilized for the control of a wide range of pests, primarily Lepidoptera and mites, on various crops. Its efficacy is attributed to its contact and stomach action, functioning as a non-systemic acetylcholinesterase (AChE) inhibitor. This technical guide provides an in-depth analysis of the solubility and stability profile of Profenofos, crucial parameters for its environmental fate, formulation development, and toxicological assessment.

## Chemical and Physical Properties

Profenofos, with the chemical name O-(4-bromo-2-chlorophenyl) O-ethyl S-propyl phosphorothioate, is a pale yellow liquid characterized by a distinct garlic-like odor.<sup>[1]</sup> It is classified as a moderately hazardous compound.<sup>[2]</sup>

## Solubility Profile

The solubility of a pesticide is a critical factor influencing its environmental mobility and bioavailability. Profenofos exhibits limited solubility in water but is readily miscible with most organic solvents.<sup>[3]</sup><sup>[4]</sup>

Solvent	Solubility	Temperature (°C)	Reference
Water	28 mg/L	25	[3][4]
Organic Solvents	Readily miscible	25	[3][4]
Ethanol	Completely soluble	25	[4]
Acetone	Completely soluble	25	[4]
Toluene	Completely soluble	25	[4]
n-Octanol	Completely soluble	25	[4]
n-Hexane	Completely soluble	25	[4]
DMSO	50 mg/mL	Not Specified	[5]

## Stability Profile

The stability of Profenofos is significantly influenced by pH, temperature, and light exposure. It is relatively stable under neutral and slightly acidic conditions but is unstable under alkaline conditions.[3][6]

## Hydrolytic Stability

Hydrolysis is a primary degradation pathway for Profenofos. Its rate of hydrolysis is highly dependent on the pH of the medium.[1]

pH	Half-life (DT50) at 20°C	Reference
5	93 days	[3][4]
7	14.6 days	[3][4]
9	5.7 hours	[3][4]

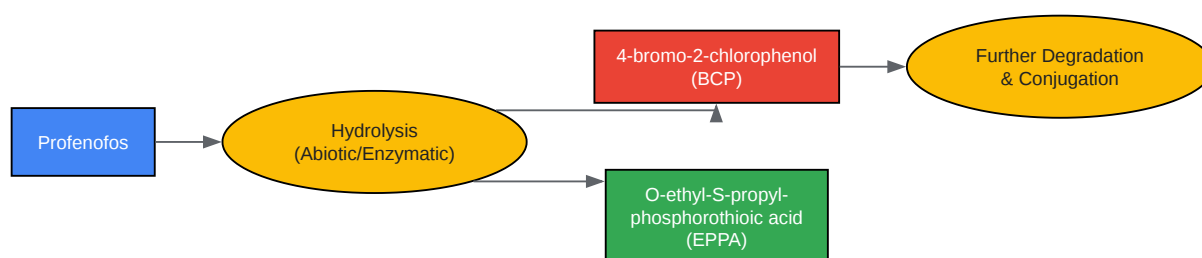
## Thermal and Photolytic Stability

Profenofos is susceptible to degradation upon exposure to heat and sunlight.[2] Storage at elevated temperatures (e.g., 54 ±2 °C) can lead to significant degradation and the formation of

impurities.[2][7] While stable to direct photolysis in water and on soil, photodegradation can occur, particularly in the presence of photosensitizers.[1][6] The main degradation product formed through both hydrolysis and photolysis is 4-bromo-2-chlorophenol.[2]

## Degradation Pathways

The primary degradation pathway for Profenofos in various environmental compartments, including soil, water, plants, and animals, is hydrolysis of the phosphate ester bond. This process leads to the formation of 4-bromo-2-chlorophenol, which can then undergo further conjugation or degradation.[2][8][9]



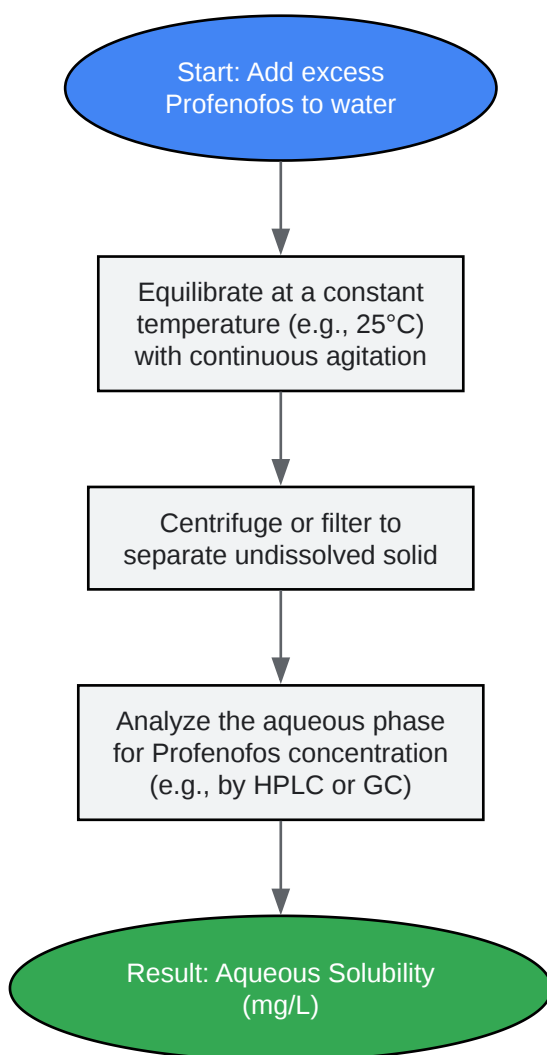
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Primary degradation pathway of Profenofos.

## Experimental Protocols

### Solubility Determination

A standard protocol for determining the aqueous solubility of Profenofos involves the shake-flask method.

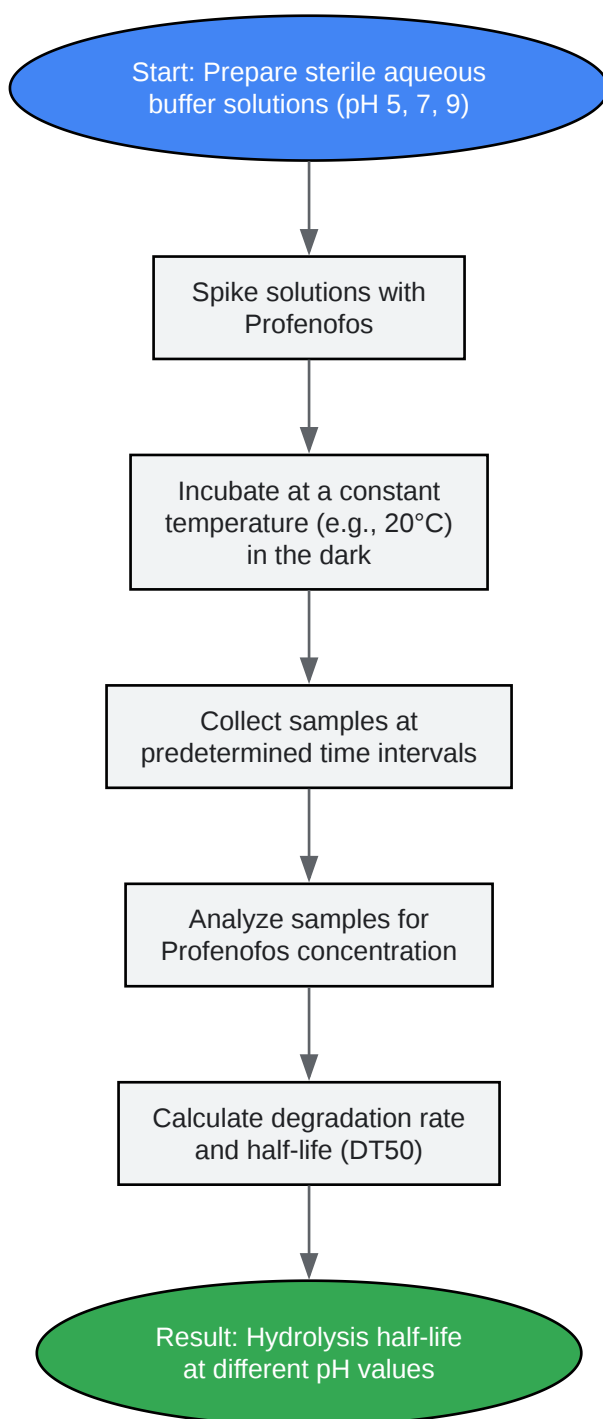


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Workflow for aqueous solubility determination.

## Hydrolysis Study

The hydrolytic stability of Profenofos is typically assessed according to OECD Guideline 111.



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Workflow for hydrolysis stability study.

## Analytical Methodologies

The analysis of Profenofos residues in various matrices is commonly performed using chromatographic techniques.

## Gas Chromatography (GC)

GC coupled with a flame photometric detector (FPD) or a mass spectrometer (MS) is a widely used method for the determination of Profenofos.[2][10]

## High-Performance Liquid Chromatography (HPLC)

HPLC is another suitable technique for the analysis of Profenofos.[11]

## Conclusion

This technical guide has summarized the key solubility and stability characteristics of Profenofos. Its limited water solubility and miscibility with organic solvents, coupled with its pH-dependent hydrolytic degradation and susceptibility to thermal and photolytic breakdown, are critical factors that dictate its environmental behavior and inform the development of stable formulations. The primary degradation pathway involves hydrolysis to 4-bromo-2-chlorophenol. A thorough understanding of these properties is essential for the safe and effective use of Profenofos in agricultural applications and for assessing its potential environmental impact.

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